

Solubility of Aluminum Chloride Hexahydrate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Aluminum chloride hexahydrate

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This technical guide provides a comprehensive overview of the solubility of **aluminum chloride hexahydrate** ($\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$) in ethanol and other common organic solvents. Understanding the solubility of this compound is critical for its application in various fields, including as a catalyst in organic synthesis, as an active ingredient in pharmaceuticals and antiperspirants, and in various industrial processes. This document compiles available quantitative data, outlines experimental methodologies for solubility determination, and presents a logical workflow for these procedures.

Quantitative Solubility Data

The solubility of **aluminum chloride hexahydrate** varies significantly across different organic solvents, influenced by factors such as solvent polarity, temperature, and the presence of water. The following tables summarize the available quantitative and qualitative solubility data.

Solvent	Formula	Molar Mass (g/mol)	Dielectric Constant (at 20°C)	Solubility	Temperature (°C)	Notes
Alcohols						
Ethanol (anhydrous)	C ₂ H ₅ OH	46.07	24.55	~20% (w/w)[1]	Ambient	The solubility is limited in anhydrous conditions.
Ethanol (96%)	C ₂ H ₅ OH	46.07	-	Freely soluble[2][3]	Ambient	The presence of water significantly increases solubility.
Methanol	CH ₃ OH	32.04	32.7	Soluble[4]	Ambient	Reports indicate a potentially violent reaction with the evolution of hydrogen chloride gas.[5]
Propylene Glycol	C ₃ H ₈ O ₂	76.09	32.1	Soluble[6]	Ambient	-
Glycerol	C ₃ H ₈ O ₃	92.09	42.5	Soluble[3][6]	Ambient	-
Ethers						
Diethyl Ether	(C ₂ H ₅) ₂ O	74.12	4.34	Soluble[6][7]	Ambient	-

Tetrahydrofuran (THF)	C ₄ H ₈ O	72.11	7.6	Soluble[4]	Ambient	-
Dioxane	C ₄ H ₈ O ₂	88.11	2.21	Soluble[4]	Ambient	-
Ketones						
Acetone	C ₃ H ₆ O	58.08	20.7	Reacts[8]	Ambient	Aluminum chloride is reported to react with acetone.
Halogenated Solvents						
Chloroform	CHCl ₃	119.38	4.81	Soluble[4] [7][9][10]	Ambient	-
Carbon Tetrachloride	CCl ₄	153.82	2.24	Soluble[4] [7][9][10]	Ambient	-
Aromatic Hydrocarbons						
Benzene	C ₆ H ₆	78.11	2.28	Slightly soluble[4] [9][10]	Ambient	-
Toluene	C ₇ H ₈	92.14	2.38	Slightly soluble[4]	Ambient	-
Xylene	C ₈ H ₁₀	106.16	~2.3-2.6	Slightly soluble[4]	Ambient	-
Other Solvents						
Dimethyl Sulfoxide	C ₂ H ₆ OS	78.13	46.7	Reacts[11] [12]	Ambient	A reaction is reported

(DMSO)

to occur.

Qualitative Solubility Summary:

Solvent	Solubility Description
Ethanol (96%)	Freely soluble[2][3]
Glycerol	Soluble[3][6]
Diethyl Ether	Soluble[6][7]
Propylene Glycol	Soluble[6]

Experimental Protocols for Solubility Determination

The determination of the solubility of a salt like **aluminum chloride hexahydrate** in an organic solvent requires a meticulous experimental approach to ensure accuracy, especially given its hygroscopic nature. A general and widely accepted method is the equilibrium concentration method.

Objective: To determine the saturation solubility of **aluminum chloride hexahydrate** in a given organic solvent at a specific temperature.

Materials and Equipment:

- **Aluminum chloride hexahydrate** (analytical grade)
- Anhydrous organic solvent of interest
- Temperature-controlled shaker or water bath
- Analytical balance
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)

- Appropriate analytical instrumentation for concentration measurement (e.g., ICP-AES for aluminum content, titration for chloride content, or gravimetric analysis)
- Glove box or a system with a dry, inert atmosphere (e.g., nitrogen or argon) is highly recommended to prevent moisture absorption.

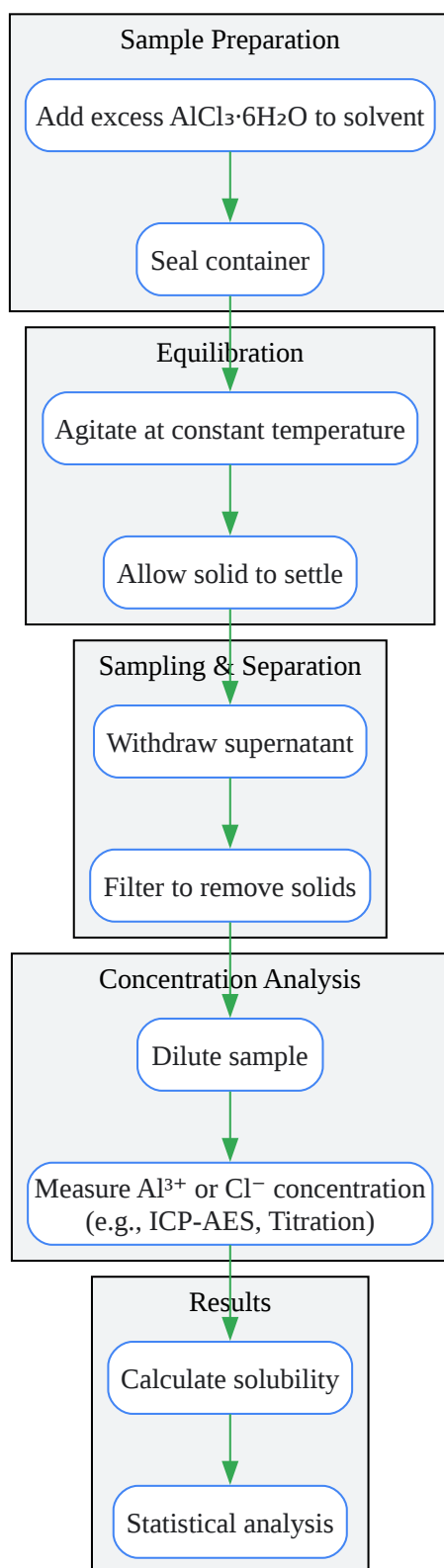
Procedure:

- Sample Preparation:
 - Add an excess amount of **aluminum chloride hexahydrate** to a known volume or mass of the organic solvent in a sealed container. The presence of excess solid is crucial to ensure that the solution reaches saturation.
 - Place the sealed container in a temperature-controlled shaker or water bath set to the desired experimental temperature.
- Equilibration:
 - Agitate the mixture for a sufficient period to allow the system to reach equilibrium. The time required for equilibration can vary depending on the solvent and temperature and should be determined experimentally (e.g., by taking measurements at different time points—24, 48, 72 hours—until the concentration of the solute in the solution remains constant).
- Sample Withdrawal and Separation:
 - Once equilibrium is reached, cease agitation and allow the solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) pipette or syringe. To avoid precipitation due to temperature changes, this step should be performed swiftly.
 - Immediately filter the withdrawn sample through a syringe filter to remove any suspended solid particles.
- Concentration Analysis:

- Accurately dilute the filtered sample with a suitable solvent to a concentration range appropriate for the chosen analytical method.
- Determine the concentration of aluminum or chloride in the diluted solution using a validated analytical technique.
 - Inductively Coupled Plasma - Atomic Emission Spectrometry (ICP-AES): A sensitive method for determining the total aluminum concentration.
 - Titration: Argentometric titration (e.g., Mohr's method) can be used to determine the chloride ion concentration.
 - Gravimetric Analysis: Evaporate the solvent from a known volume of the saturated solution and weigh the remaining solid residue. This method is simpler but may be less accurate, especially for solvents with high boiling points.
- Data Calculation and Reporting:
 - Calculate the solubility in the desired units (e.g., g/100 g of solvent, mol/L).
 - Repeat the experiment at least in triplicate to ensure the reproducibility of the results.
 - Report the average solubility and the standard deviation.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the experimental determination of solubility.

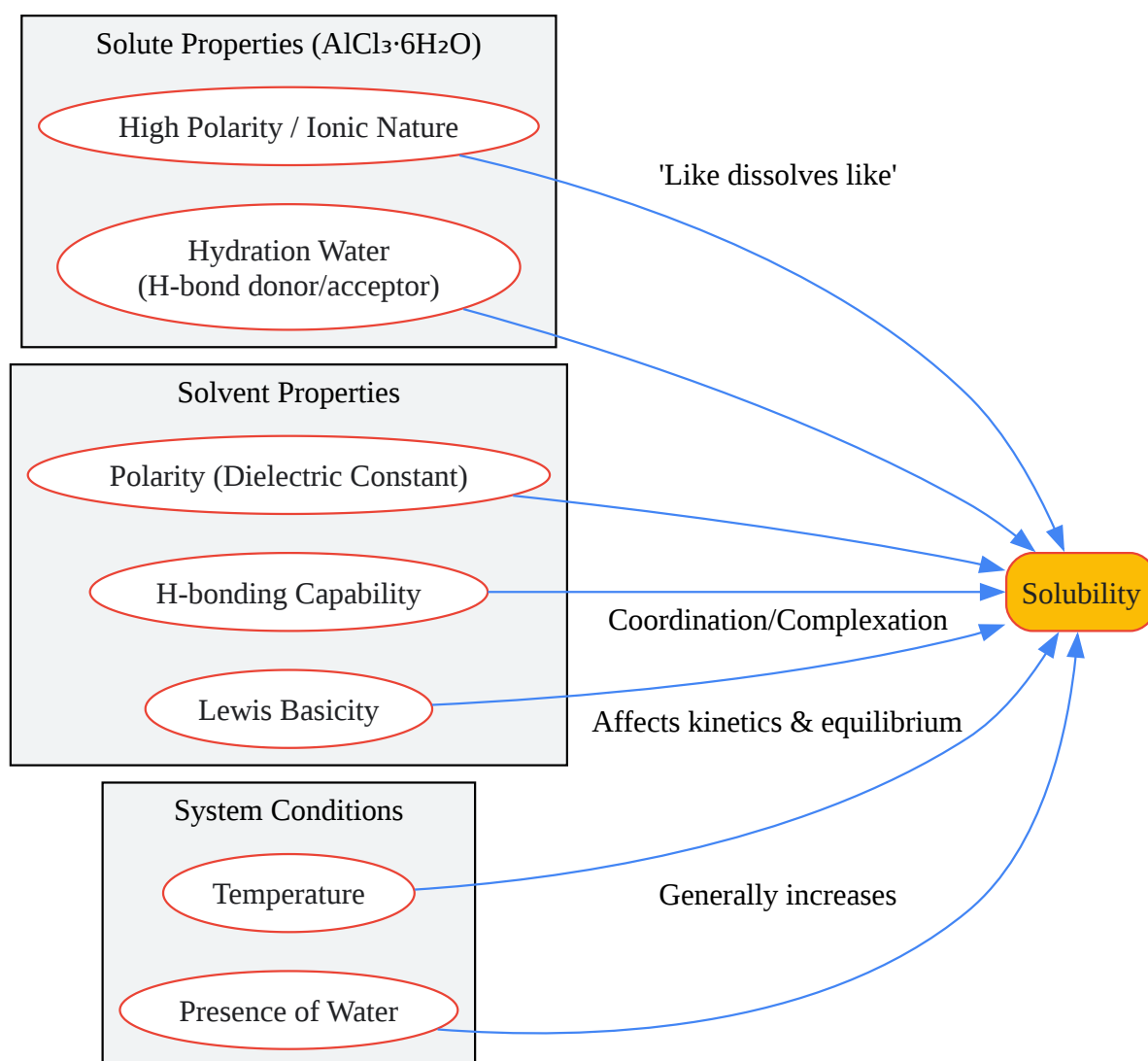


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Caption: Experimental workflow for determining the solubility of **aluminum chloride hexahydrate**.

Logical Relationship of Solubility Factors

The solubility of **aluminum chloride hexahydrate** in organic solvents is a complex interplay of several factors. The following diagram illustrates the key relationships influencing the dissolution process.



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Caption: Factors influencing the solubility of **aluminum chloride hexahydrate** in organic solvents.

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